

## safety, handling, and MSDS fo

Author: BenchChem Technica

## Compound of Interest

Compound Name: 2-Chloro-4-hydroxybenzamide  
Cat. No.: B1591874

An In-depth Technical Guide to the Safe Handling of **2-Chloro-4-hydroxybenzamide** for Research and Development

## Introduction: A Proactive Approach to Laboratory Safety

**2-Chloro-4-hydroxybenzamide** (CAS No: 1046818-83-0) is a substituted benzamide derivative utilized in various research and development applica chemical, a comprehensive understanding of its properties and associated hazards is not merely a regulatory requirement but a cornerstone of scient scientist's perspective on safe handling, risk mitigation, and emergency preparedness. The causality behind each recommendation is explained to err

## Section 1: Compound Identification and Physicochemical Profile

A foundational element of safe handling is a clear understanding of the compound's identity and physical characteristics. These properties influence it

Property	Value
Chemical Name	2-Chloro-4-hydroxybenzamide
CAS Number	1046818-83-0
Molecular Formula	C <sub>7</sub> H <sub>6</sub> ClNO <sub>2</sub>
Molecular Weight	171.58 g/mol
Appearance	Light yellow to yellow solid
Predicted Boiling Point	320.5 ± 32.0 °C
Predicted Density	1.447 ± 0.06 g/cm <sup>3</sup>
Storage Temperature	Room Temperature, sealed in a dry environment
pKa (Predicted)	7.69 ± 0.18

## Section 2: Comprehensive Hazard Analysis

**2-Chloro-4-hydroxybenzamide** is classified as a hazardous substance.[4] Understanding the specific nature of these hazards is critical for implemer

Hazard Class	Category	Sign
Skin Corrosion/Irritation	Category 2	War
Serious Eye Damage/Eye Irritation	Category 2	War
Specific target organ toxicity (single exposure)	Category 3	War

Source: Fisher Scientific Safety Data Sheet.[4]

The causality for these irritant effects lies in the molecule's structure. The phenolic hydroxyl group and the chlorinated aromatic ring can interact with subsequent respiratory tract irritation.

### Section 3: The Hierarchy of Controls: A Multi-Layered Safety Strategy

A robust safety plan relies on the "hierarchy of controls," a framework that prioritizes the most effective measures. This approach moves from broad e

#### Engineering Controls: The First Line of Defense

The most effective way to prevent exposure is to handle the material in a controlled environment.

- Chemical Fume Hood: All weighing, transferring, and reaction setup involving solid **2-Chloro-4-hydroxybenzamide** or its solutions should be perf source.
- Ventilation: The laboratory must be equipped with adequate general ventilation to ensure any fugitive emissions are diluted and removed.<sup>[5][6]</sup>
- Safety Stations: Eyewash stations and safety showers must be readily accessible and located close to the workstation where the compound is han

#### Administrative Controls: Standardizing Safe Practices

These are the protocols and work practices that minimize risk.

- Standard Operating Procedures (SOPs): A detailed, written SOP for handling **2-Chloro-4-hydroxybenzamide** must be available to all personnel.
- Training: All researchers must be trained on the specific hazards and handling procedures for this compound before beginning work.
- Hygiene: Wash hands and any exposed skin thoroughly after handling.<sup>[4][5]</sup> Do not eat, drink, or smoke in the laboratory.

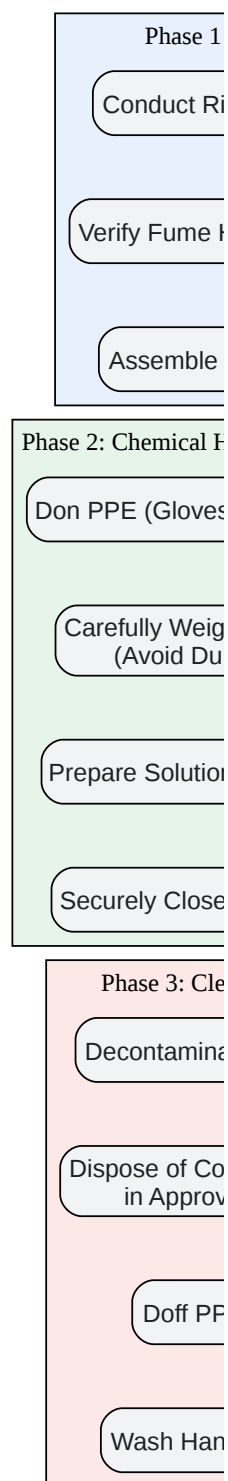
#### Personal Protective Equipment (PPE): The Final Barrier

PPE is essential but should be considered the last line of defense after engineering and administrative controls are in place.

PPE Category	Item	Stai
Eye and Face Protection	Chemical safety goggles or safety glasses with side shields. A face shield may be required for splash risks.	EN1
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Neoprene).	Con
Body Protection	Laboratory coat.	Star
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator.	Use

### Section 4: Procedural Workflow for Safe Handling

This section outlines a step-by-step methodology for handling **2-Chloro-4-hydroxybenzamide**, integrating the control measures previously discusse

[Click to download full](#)

Caption: A workflow diagram illustrating the key phases of safely handling **2-Chloro-4-hydroxybenzamide**.

## Section 5: Emergency Response Protocols

Even with robust controls, the potential for accidental exposure exists. A clear, rehearsed emergency plan is vital.

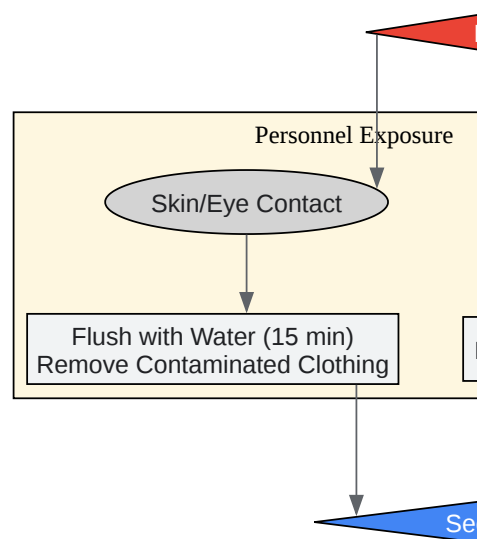
## First-Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an exposure.

Exposure Route	First Aid
Eye Contact	Immediate irrigation with water for at least 15 minutes. Seek medical attention.
Skin Contact	Remove contaminated clothing. Flush with water for at least 15 minutes. Seek medical attention.
Inhalation	Remove to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek medical attention.

## Accidental Release and Firefighting

- Spill Response: In the event of a spill, ensure adequate ventilation and wear full PPE.[4][6] Avoid dust formation.[6] Sweep or shovel the spilled solid into a container for disposal. Do not use compressed air to clean up spills.
- Firefighting: Use extinguishing media appropriate for the surrounding fire, such as dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam.[6] carbon oxides (CO, CO<sub>2</sub>) and hydrogen chloride gas.[6]



[Click to download full](#)

Caption: A decision-making diagram for initial responses to common laboratory emergencies.

## Section 6: Storage, Stability, and Disposal

### Chemical Stability and Storage

- Stability: The compound is stable under normal, recommended storage conditions.[4][10]
- Conditions to Avoid: Incompatible products and materials.[4][10]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[4][10]
- Storage Requirements: Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][5][6] This prevents degradation and reduces the risk of fire or explosion.

## Waste Disposal

All waste containing **2-Chloro-4-hydroxybenzamide**, including empty containers and contaminated materials, must be treated as hazardous chemical and not disposed of in the sanitary sewer or general trash.

## References

- Safety Data Sheet for Benzoic acid, 2-chloro-4-hydroxy-. Fisher Scientific. URL: <https://www.fishersci.com/sds?productName=AC222290050>
- Safety Data Sheet for 2-Chloro-4-hydroxybenzaldehyde. Fisher Scientific. URL: <https://www.fishersci.com/sds?productName=H66144>
- 2-Chloro-4-hydroxybenzaldehyde - Safety Data Sheet. ChemicalBook. URL: [https://www.chemicalbook.com/sds/cas/54439-75-7\\_cb8753838.htm](https://www.chemicalbook.com/sds/cas/54439-75-7_cb8753838.htm)
- Safety Data Sheet for 5-Chloro-N-(2-chloro-4-nitrophenyl)-2-hydroxybenzamide 2-aminoethanol salt. AK Scientific, Inc. URL: <https://www.aks-ci.com>
- PubChem Compound Summary for 2-Chloro-N-(4-hydroxyphenyl)benzamide. National Center for Biotechnology Information. URL: [https://pubchem.ncbi.nlm.nih.gov/compound/2-Chloro-N-\(4-hydroxyphenyl\)benzamide](https://pubchem.ncbi.nlm.nih.gov/compound/2-Chloro-N-(4-hydroxyphenyl)benzamide)
- 2-CHLORO-N-(4-HYDROXYPHENYL)BENZAMIDE Product Information. EChemI. URL: <https://www.echemi.com/products/pid2007802-2-chloro-n-2-CHLORO-4-HYDROXYBENZAMIDE>
- 2-CHLORO-4-HYDROXYBENZAMIDE Product Information. ChemicalBook. URL: [https://www.chemicalbook.com/ChemicalProductProperty\\_EN\\_C](https://www.chemicalbook.com/ChemicalProductProperty_EN_C)
- Safety Data Sheet for 4-Hydroxybenzamide. Fisher Scientific. URL: <https://www.fishersci.com/sds?productName=A15197>
- Safety Data Sheet for 2-Chloro-4-nitrobenzamide. Fisher Scientific. URL: <https://www.fishersci.co.uk/store/msds?partNumber=10398031>
- PubChem Compound Summary for N-(2-chloro-4-nitrophenyl)-2-hydroxybenzamide. National Center for Biotechnology Information. URL: [https://pubchem.ncbi.nlm.nih.gov/compound/N-\(2-chloro-4-nitrophenyl\)-2-hydroxybenzamide](https://pubchem.ncbi.nlm.nih.gov/compound/N-(2-chloro-4-nitrophenyl)-2-hydroxybenzamide)
- Safety Data Sheet for 4,5-Dichloro-2-hydroxybenzamide. AK Scientific, Inc. URL: <https://www.aks-ci.com/sds/J50454.sds>
- 2-Chloro-4-hydroxybenzamide Product Information. ChemScene. URL: <https://www.chemscene.com/products/2-Chloro-4-hydroxybenzamide-C>
- 2-Chloro-4-hydroxybenzamide Product Page. African Rock Art. URL: <https://www.african-rock-art.com/2-chloro-4-hydroxybenzamide.html>
- Safety Data Sheet for Salicylamide. Sigma-Aldrich. URL: <https://www.sigmaaldrich.com/US/en/sds/aldrich/144088>
- 1046818-83-0(2-CHLORO-4-HYDROXYBENZAMIDE) Product Description. ChemicalBook. URL: [https://www.chemicalbook.com/ProductChemicalProperties\\_CAS\\_1046818-83-0.html](https://www.chemicalbook.com/ProductChemicalProperties_CAS_1046818-83-0.html)
- 2-Chloro-4-hydroxybenzamide Product Information. BLD Pharm. URL: <https://www.bldpharm.com/products/1046818-83-0.html>
- PubChem Compound Summary for 2-Chloro-4-hydroxybenzaldehyde. National Center for Biotechnology Information. URL: <https://pubchem.ncbi.nlm.nih.gov/compound/2-Chloro-4-hydroxybenzaldehyde>
- Safety Data Sheet for 2-Chloro-4-nitrobenzamide. Fisher Scientific. URL: <https://www.fishersci.com/sds?productName=AC168910050>
- PubChem Compound Summary for 2-Chloro-4-hydroxybenzoic acid. National Center for Biotechnology Information. URL: <https://pubchem.ncbi.nlm.nih.gov/compound/2-Chloro-4-hydroxybenzoic-acid>
- Personal protective equipment for handling N-(1-hydroxypropan-2-yl)benzamide. Benchchem. URL: <https://www.benchchem.com/bcp/images/sops>
- Personal Protective Equipment: Selecting the Right PPE for Pesticide Use. Oregon OSHA. URL: <https://osha.oregon.gov/OSHAPubs/2858.pdf>
- 2-Chloro-4-hydroxybenzaldehyde Product Information. EChemI. URL: <https://www.echemi.com/products/pd20160413-113554-56962-11-9.html>
- 5-(2-Chloroacetyl)-2-hydroxybenzaldehyde SDS. Echemi. URL: <https://www.echemi.com/sds/115787-51-4.html>
- Safety Data Sheet for 4-Hydroxybenzamide. Fisher Scientific. URL: <https://www.fishersci.co.uk/store/msds?partNumber=11529144>
- NIOSH Recommendations for Chemical Protective Clothing. CDC Archive. URL: [https://archive.cdc.gov/www\\_cdc\\_gov/niosh/pdfs/90-107-a.pdf](https://archive.cdc.gov/www_cdc_gov/niosh/pdfs/90-107-a.pdf)
- 2-Chloro-N,N-diethyl-4-hydroxybenzamide Product Information. ChemScene. URL: <https://www.chemscene.com/products/2-Chloro-N,N-diethyl-4-hydroxybenzamide>
- Safety Data Sheet for 4-Chloro-2-hydroxybenzaldehyde. Apollo Scientific. URL: [https://www.apolloscientific.co.uk/msds/OR0521\\_msds.pdf](https://www.apolloscientific.co.uk/msds/OR0521_msds.pdf)
- Safety Data Sheet for 4-Hydroxybenzaldehyde. Carl ROTH. URL: <https://www.carlroth.com/medias/SDB-3870-GB-EN.pdf?context=bWFzdGVyfHNIY3VyaXR5RGF0YXNoZWV0c3wyOTU0NDd8YXBwbGljYXRpb24vcGRmfHNIY3VyaXR5RGF0YXNoZWV0cy9oMGUvaDI>

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- chemscene.com [chemscene.com]
- 1046818-83-0 CAS MSDS (2-CHLORO-4-HYDROXYBENZAMIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2-CHLORO-4-HYDROXYBENZAMIDE CAS#: 1046818-83-0 [m.chemicalbook.com]
- fishersci.ca [fishersci.ca]
- aks-ci.com [aks-ci.com]
- fishersci.com [fishersci.com]
- fishersci.com [fishersci.com]
- NIOSH Recommendations for Chemical Protective Clothing A-Z | NIOSH | CDC [archive.cdc.gov]
- pdf.benchchem.com [pdf.benchchem.com]
- fishersci.com [fishersci.com]

- 11. aksci.com [aksci.com]
- 12. 2-Chloro-4-hydroxybenzaldehyde - Safety Data Sheet [chemicalbook.com]
- To cite this document: BenchChem. [safety, handling, and MSDS for 2-Chloro-4-hydroxybenzamide]. BenchChem, [2026]. [Online PDF]. Available :

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.